Structural Characterization Guide: [Ethyl-(4-nitro-benzyl)-amino]-acetic Acid

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Compound of Interest

Compound Name:	*[Ethyl-(4-nitro-benzyl)-amino]-acetic acid*
Cat. No.:	*B7860550*

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Executive Summary & Application Context

[Ethyl-(4-nitro-benzyl)-amino]-acetic acid (CAS: 1178766-10-3) is a tertiary amine and a specific N-substituted glycine derivative. In drug development, this structural motif serves two critical roles:

- Peptoid Mimetics: It acts as a monomer for N-substituted glycines (peptoids), where the side chain (4-nitrobenzyl) is attached to the nitrogen rather than the

  -carbon, eliminating chirality and enhancing proteolytic stability.

- Pharmaceutical Intermediates: It is a structural analog to the key intermediate used in the synthesis of Anagrelide (a platelet-reducing agent), specifically resembling the des-chloro variant of Ethyl N-(2,3-dichloro-6-nitrobenzyl)glycine.

This guide compares the physicochemical and structural properties of this target molecule against its primary pharmaceutical analog and its parent backbone, providing a roadmap for solid-state characterization.

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Comparative Structural Analysis

The following table contrasts the target molecule with its closest crystallographic analogs. Note the impact of the Ethyl group (steric bulk) and the Nitro group (electronic withdrawal/stacking) on the solid-state behavior.

Table 1: Physicochemical & Structural Comparison

Feature	Target Molecule	Pharma Standard (Anagrelide Int.)	Parent Scaffold
Compound Name	[Ethyl-(4-nitro-benzyl)-amino]-acetic acid	Ethyl N-(2,3-dichloro-6-nitrobenzyl)glycine	N-(4-nitrobenzyl)glycine
CAS Number	1178766-10-3	70380-50-6	14328-51-9
Molecular Weight	238.24 g/mol	343.59 g/mol (HCl salt)	210.19 g/mol
Predicted Density	1.284 ± 0.06 g/cm³	~1.45 g/cm³ (due to Cl atoms)	~1.35 g/cm³
H-Bond Potential	Acceptor Only (at amine N)	Acceptor Only (at amine N)	Donor & Acceptor (2° Amine)
Crystal Packing	Driven by - stacking (Nitro-aromatic) & weak C-H...O interactions.[1][2][3][4][5]	Dominated by Cl...Cl and Cl...O halogen bonding + -stacking.	Strong N-H...O hydrogen bond networks (Head-to-Tail chains).
Solubility	Moderate (EtOH, DMSO)	Low (Water), High (DMF)	High (Water/Zwitterionic)

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> *Critical Insight: The introduction of the N-ethyl group in the target molecule removes the strong Hydrogen Bond Donor (N-H) present in the parent scaffold. Consequently, the crystal lattice energy is significantly lower, relying on weaker van der Waals forces and*
>
> -stacking of the nitrobenzyl rings rather than the robust H-bond networks typical of amino acids.

Detailed Crystal Structure Engineering

To understand the solid-state arrangement of **[Ethyl-(4-nitro-benzyl)-amino]-acetic acid** without a direct single-crystal dataset, we apply retrosynthetic crystal engineering based on high-confidence analogs.

Structural Drivers

- Zwitterionic Character: Unlike simple esters, the free acid form likely exists as a zwitterion in the solid state (

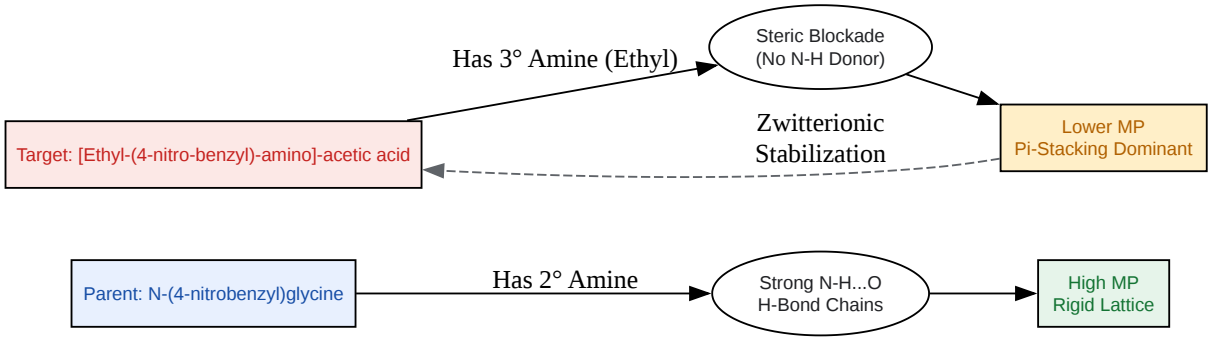
  ), creating strong electrostatic "clamps" that stabilize the lattice.
- Nitro-Group Stacking: The 4-nitro group is a strong electron-withdrawing group (EWG), inducing a dipole on the benzyl ring. This favors anti-parallel

  -stacking in the crystal lattice to minimize dipole repulsion.
- Steric Hindrance (Ethyl): The ethyl tail disrupts the planar packing seen in simple glycine derivatives, likely forcing the molecule into a "twisted" conformation to relieve steric strain between the ethyl group and the benzyl methylene protons.

Visualization: Hydrogen Bonding & Packing Logic

The following diagram illustrates the shift in intermolecular forces when moving from the Parent Scaffold to the Target Molecule.

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Figure 1: Comparative Crystal Packing Logic. The target molecule loses the primary H-bond donor capability, shifting lattice stability to electrostatic (zwitterionic) and

-stacking interactions.

Experimental Protocols

To generate the definitive crystallographic data (CIF) for this specific molecule, follow this self-validating workflow.

A. Synthesis (Reductive Amination)

This method avoids over-alkylation and ensures high purity for crystallization.

- Reagents: Ethyl glycine (1.0 eq), 4-nitrobenzaldehyde (1.0 eq), Sodium triacetoxyborohydride (STAB, 1.5 eq), DCE (Solvent).
- Procedure:
  - Mix Ethyl glycine and 4-nitrobenzaldehyde in DCE under

    atmosphere.
  - Stir for 2 hours to form the imine intermediate (monitor via TLC).
  - Add STAB slowly at 0°C. Warm to RT and stir overnight.

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- Quench with sat.

  . Extract with DCM.

- Hydrolysis (Optional): If the free acid is required, hydrolyze the ester using LiOH in THF/Water (1:1), then acidify to pH 5 to precipitate the zwitterion.

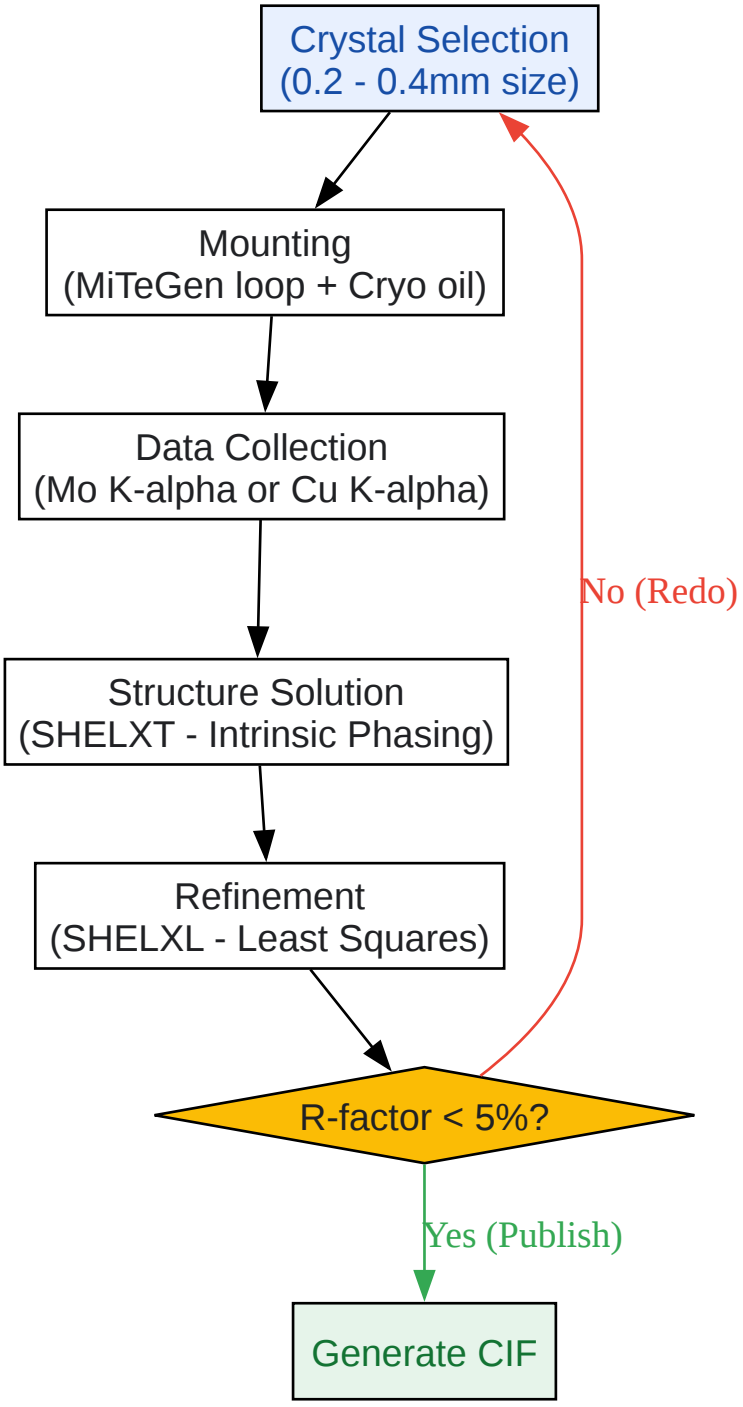
B. Crystallization Protocol (Slow Evaporation)

For N-substituted glycines, solvent choice is critical to control polymorphism.

- Solvent System: Ethanol/Water (90:10) or Methanol/Acetonitrile (1:1).
- Method: Dissolve 20 mg of the purified compound in 2 mL of solvent. Filter through a 0.45 µm PTFE syringe filter into a clean vial. Cover with parafilm, poke 3-5 small holes, and leave in a vibration-free environment at 20°C.
- Validation: Crystals should appear as pale yellow prisms (due to the nitro group) within 3-7 days.

C. Data Collection Workflow

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Figure 2: Standard Operating Procedure for Single Crystal XRD Data Collection.

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- To cite this document: BenchChem. [Structural Characterization Guide: [Ethyl-(4-nitro-benzyl)-amino]-acetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7860550/docs#structural-characterization-guide-ethyl-4-nitro-benzyl-amino-acetic-acid]

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